

# Ethyl trans-4-oxo-2-butenoate: A Technical Guide to Solubility and Stability

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## Compound of Interest

Compound Name: *Ethyl trans-4-oxo-2-butenoate*

Cat. No.: *B042197*

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**Ethyl trans-4-oxo-2-butenoate** is a bifunctional molecule utilized as a key intermediate in the synthesis of a variety of more complex molecules, including pharmaceutical compounds. Its reactivity, dictated by the presence of an  $\alpha,\beta$ -unsaturated ester and an aldehyde, makes a thorough understanding of its solubility and stability paramount for its effective use in synthetic chemistry and drug development. This guide provides a summary of the available data and outlines detailed experimental protocols for the determination of its physicochemical properties.

## Physicochemical Properties

Basic physical and chemical properties of **ethyl trans-4-oxo-2-butenoate** are summarized below.

Property	Value	Reference
CAS Number	2960-66-9	<a href="#">[1]</a>
Molecular Formula	C <sub>6</sub> H <sub>8</sub> O <sub>3</sub>	<a href="#">[1]</a>
Molecular Weight	128.13 g/mol	<a href="#">[1]</a>
Appearance	Colorless to light yellow liquid	
Melting Point	-9 °C	<a href="#">[1]</a>
Boiling Point	184-188 °C	<a href="#">[1]</a>
Density	1.063 g/cm <sup>3</sup>	<a href="#">[1]</a>

## Solubility Data

Currently, limited quantitative solubility data for **ethyl trans-4-oxo-2-butenoate** in various solvents is available in the public domain. The following table summarizes the known information.

Solvent	Solubility	Temperature (°C)	Reference
Water	2.6 g/L (Slightly soluble)	25	<a href="#">[1]</a>
Organic Solvents	Soluble	Not Specified	<a href="#">[2]</a>

The qualitative description indicates good solubility in organic solvents, which is expected for a molecule of its structure.[\[2\]](#) However, for applications requiring precise concentration control, experimental determination of solubility in specific solvents is essential.

## Stability Profile

**Ethyl trans-4-oxo-2-butenoate** is generally stable under normal laboratory conditions.[\[1\]](#) However, its reactivity suggests potential for degradation under certain conditions.

Condition	Observation	Products of Decomposition	Reference
Normal Conditions	Stable	Not applicable	<a href="#">[1]</a>
Thermal Stress	Decomposition can occur at high temperatures.	Carbon monoxide (CO), Carbon dioxide (CO <sub>2</sub> )	<a href="#">[1]</a>
Incompatible Materials	Strong oxidizing agents	Not specified	<a href="#">[1]</a>
Light Exposure	No specific data available, but photostability testing is recommended for photosensitive compounds.	Not applicable	
pH Variation (Hydrolysis)	The ester functionality is susceptible to hydrolysis under acidic or basic conditions.	4-oxo-2-butenoic acid and ethanol	

## Experimental Protocols

To address the gaps in the existing data, the following detailed experimental protocols are provided as a guide for researchers.

### Protocol 1: Determination of Aqueous and Organic Solubility

This protocol outlines a standard method for determining the solubility of **ethyl trans-4-oxo-2-butenoate** in various solvents.

Materials:

- **Ethyl trans-4-oxo-2-butenoate**

- Calibrated analytical balance
- Class A volumetric flasks and pipettes
- A set of common laboratory solvents (e.g., water, ethanol, methanol, acetone, dimethyl sulfoxide (DMSO), acetonitrile, ethyl acetate)
- Thermostatically controlled shaker or incubator
- High-performance liquid chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or a UV-Vis spectrophotometer

**Procedure:**

- Preparation of Saturated Solutions:
  - Add an excess amount of **ethyl trans-4-oxo-2-butenoate** to a known volume of the selected solvent in a sealed vial.
  - Equilibrate the vials in a thermostatically controlled shaker at a constant temperature (e.g., 25 °C) for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Sample Collection and Preparation:
  - After equilibration, allow the vials to stand undisturbed for a set period to allow any undissolved solid to settle.
  - Carefully withdraw an aliquot of the supernatant using a pre-warmed pipette, ensuring no solid particles are transferred.
  - Dilute the aliquot with a known volume of a suitable solvent to a concentration within the linear range of the analytical method.
- Quantification:
  - Analyze the diluted samples using a validated HPLC or UV-Vis spectrophotometry method to determine the concentration of **ethyl trans-4-oxo-2-butenoate**.

- Prepare a calibration curve using standard solutions of known concentrations to accurately quantify the compound in the samples.
- Calculation:
  - Calculate the solubility in the desired units (e.g., g/L, mg/mL, or mol/L) based on the measured concentration and the dilution factor.

## Protocol 2: Stability Assessment under ICH Guidelines

This protocol provides a framework for assessing the stability of **ethyl trans-4-oxo-2-butenoate**, including its susceptibility to hydrolysis and photodegradation, based on the principles of the ICH Q1A(R2) and Q1B guidelines.

Materials:

- **Ethyl trans-4-oxo-2-butenoate**
- pH meter and buffers
- Forced-air stability chambers
- Photostability chamber compliant with ICH Q1B guidelines
- HPLC system with a photodiode array (PDA) or mass spectrometry (MS) detector for impurity profiling

Procedure:

- Forced Degradation (Stress Testing):
  - Acid Hydrolysis: Dissolve the compound in a solution of hydrochloric acid (e.g., 0.1 N HCl) and heat at a controlled temperature (e.g., 60 °C).
  - Base Hydrolysis: Dissolve the compound in a solution of sodium hydroxide (e.g., 0.1 N NaOH) and maintain at room temperature or a slightly elevated temperature.

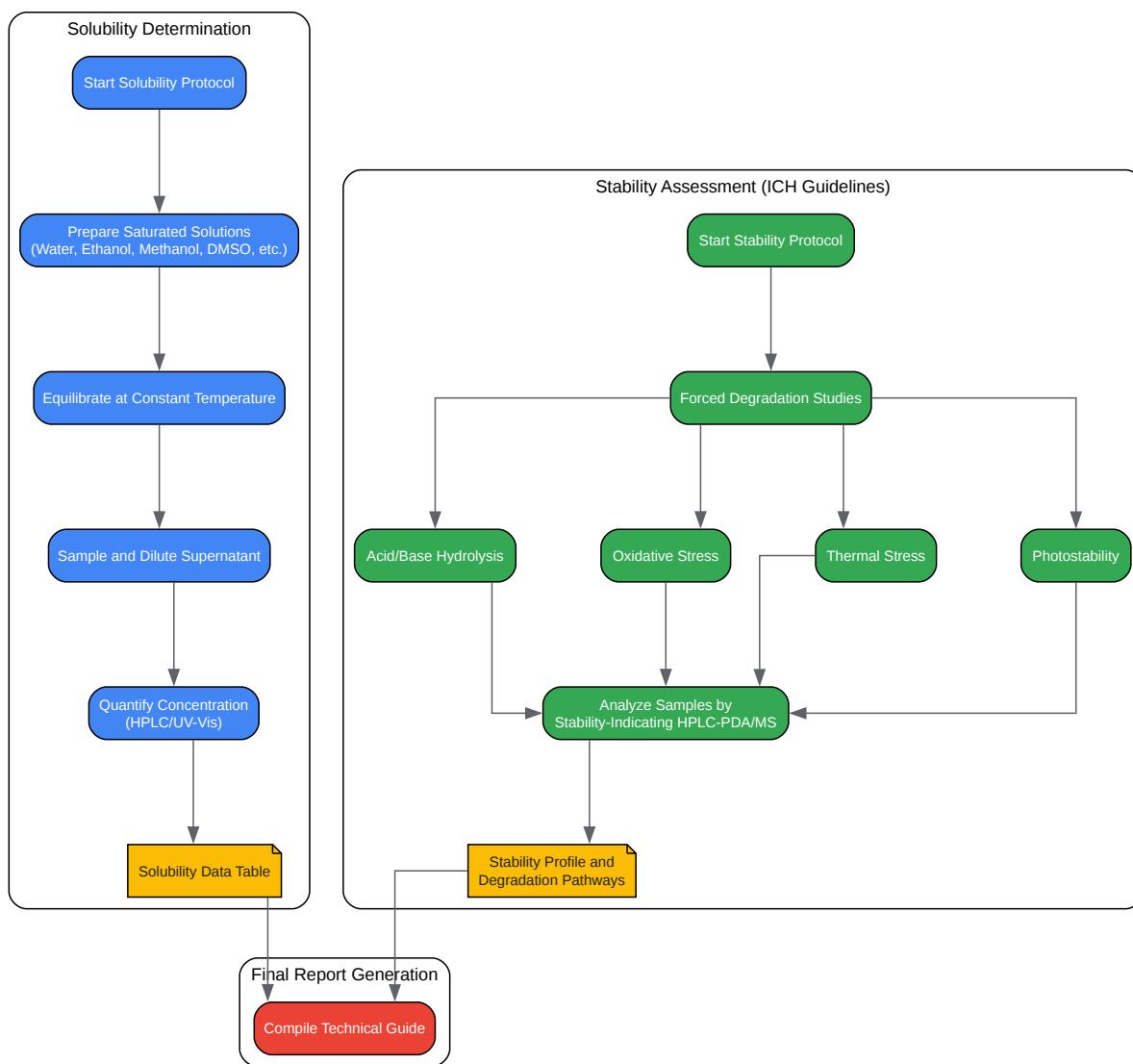
- Oxidative Degradation: Treat a solution of the compound with hydrogen peroxide (e.g., 3% H<sub>2</sub>O<sub>2</sub>) at room temperature.
- Thermal Degradation: Expose the solid compound to dry heat in an oven at a high temperature (e.g., 80 °C).
- Photostability: Expose the compound (both as a solid and in solution) to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near ultraviolet energy of not less than 200 watt hours/square meter.

- Sample Analysis:
  - At specified time points, withdraw samples from each stress condition.
  - Analyze the samples using a stability-indicating HPLC method capable of separating the parent compound from its degradation products. A PDA detector can help in identifying peak purity, while an MS detector can aid in the structural elucidation of degradants.
- Data Evaluation:
  - Quantify the amount of parent compound remaining and the formation of any degradation products.
  - Determine the degradation pathways under different stress conditions.
  - For hydrolysis, calculate the rate constants at different pH values.

## Visualization of Experimental Workflow

The following diagram illustrates a general workflow for the comprehensive evaluation of the solubility and stability of **ethyl trans-4-oxo-2-butenoate**.

## Workflow for Solubility and Stability Assessment

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## Workflow for Solubility and Stability Assessment

This comprehensive approach to characterizing the solubility and stability of **ethyl trans-4-oxo-2-butenoate** will provide researchers and drug development professionals with the critical data needed to effectively and reliably utilize this important chemical intermediate in their synthetic endeavors.

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## References

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